

vinyl butyrate molecular formula and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vinyl butyrate

Cat. No.: B105384

[Get Quote](#)

An In-depth Technical Guide to Vinyl Butyrate

For Researchers, Scientists, and Drug Development Professionals

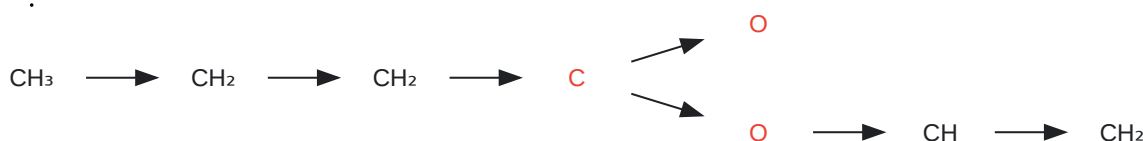
This technical guide provides a comprehensive overview of **vinyl butyrate**, a significant chemical intermediate. The document details its molecular characteristics, physicochemical properties, and established synthesis protocols, presenting quantitative data in a clear, tabular format for ease of reference and comparison. Furthermore, it includes detailed experimental methodologies and visual representations of its molecular structure and a common synthesis workflow to support research and development activities.

Molecular Formula and Structure

Vinyl butyrate, also known as butanoic acid, ethenyl ester, is an organic compound classified as a vinyl ester.^{[1][2][3]} It is formed from butyric acid and vinyl alcohol.^[1] The molecular and structural identifiers are summarized below.

- Molecular Formula: $C_6H_{10}O_2$ ^{[1][2][3][4]}
- Linear Formula: $CH_3CH_2CH_2COOCH=CH_2$
- SMILES: CCCC(=O)OC=C
- InChI Key: MEGHWIAOTJPCHQ-UHFFFAOYSA-N^{[1][2][3]}
- CAS Registry Number: 123-20-6^{[1][2][3]}

The structure of **vinyl butyrate** consists of a butyryl group attached to a vinyl group through an ester linkage.



[Click to download full resolution via product page](#)

Caption: Molecular Structure of **Vinyl Butyrate**.

Physicochemical Properties

Vinyl butyrate is a colorless liquid characterized by a fruity odor.[1] It is less dense than water and its vapors are heavier than air.[5] It is highly flammable and slightly soluble in water, but soluble in organic solvents like ethanol and ether.[1][5][6] The key quantitative properties are detailed in the table below.

Property	Value	Reference(s)
Molecular Weight	114.14 g/mol	[2]
Density	0.899 g/mL at 20 °C	
Boiling Point	115-116 °C at 760 mmHg	[6][7]
Melting Point	-116.7 °C	[6]
Flash Point	20 °C (68 °F) - closed cup	
Vapor Pressure	15.57 mmHg at 25 °C (estimated)	[6]
Refractive Index (n _{20/D})	1.410	
Water Solubility	3649 mg/L at 25 °C (estimated)	[6]
logP (Octanol/Water)	1.648 (estimated)	[6]

Experimental Protocols

Vinyl butyrate is commonly synthesized through esterification or transesterification reactions. A widely used laboratory and industrial method is the transesterification of butyric acid with vinyl acetate.

Protocol: Synthesis of **Vinyl Butyrate** via Transesterification

This protocol describes the synthesis of **vinyl butyrate** by reacting vinyl acetate with butyric acid. The vinyl group from vinyl acetate is transferred to butyric acid, making this an efficient route.

Materials:

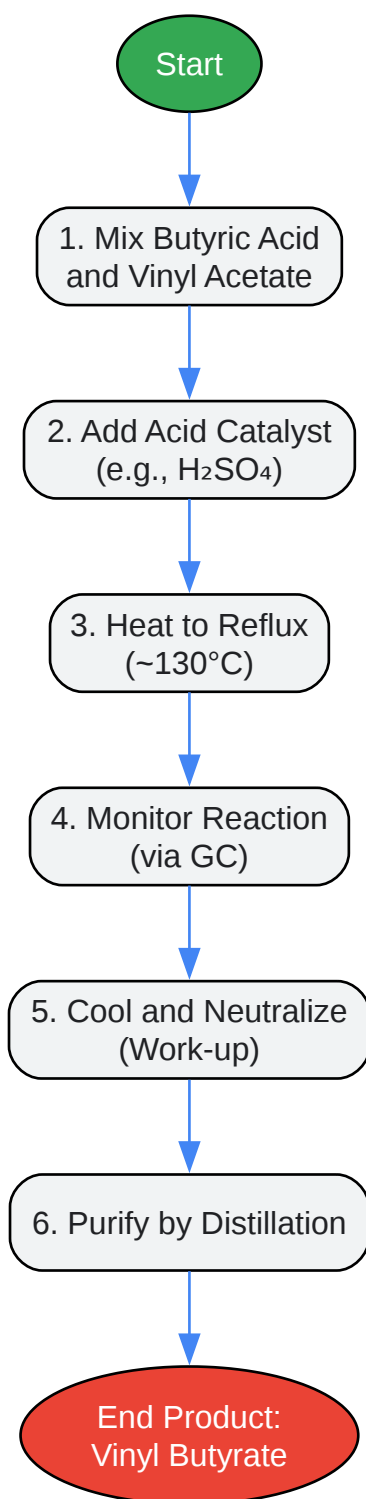
- Butyric acid
- Vinyl acetate
- Sulfuric acid (H_2SO_4) or other suitable acid catalyst
- Reaction vessel with reflux condenser and heating mantle
- Magnetic stirrer
- Separatory funnel
- Distillation apparatus

Methodology:

- **Reaction Setup:** In a clean, dry reaction vessel equipped with a reflux condenser and magnetic stirrer, add butyric acid and a molar excess of vinyl acetate (e.g., a 1:1.2 molar ratio of acid to vinyl acetate).
- **Catalysis:** Carefully add a catalytic amount of concentrated sulfuric acid to the mixture (approximately 8% by mass can be effective).[8]

- **Reaction Conditions:** Heat the mixture to reflux. The optimal reaction temperature is typically around 130°C to achieve high yields while minimizing the potential for polymerization of the vinyl ester.^{[8][9]}
- **Monitoring:** The progress of the reaction can be monitored using gas chromatography (GC) to determine the consumption of reactants and the formation of **vinyl butyrate**.
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Wash the crude product with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with brine.
- **Purification:** Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate). The final product can be purified by fractional distillation under reduced pressure to isolate the **vinyl butyrate**.

The following diagram illustrates the experimental workflow for this synthesis protocol.



[Click to download full resolution via product page](#)

Caption: Experimental Workflow for **Vinyl Butyrate** Synthesis.

Applications and Reactivity

Vinyl butyrate is a versatile monomer used in the production of polymers and resins.[1] Its primary application is in the synthesis of copolymers, where it enhances properties such as flexibility and adhesion in coatings and adhesives.[1] The vinyl group is highly reactive and can undergo polymerization, especially when exposed to heat or light.[1] This reactivity also makes it a useful intermediate in various organic syntheses and as an acyl donor in enzymatic reactions.[9]

Safety and Handling

Vinyl butyrate is a flammable liquid and a fire and explosion hazard.[10] Vapors may form explosive mixtures with air.[5] It can cause irritation to the skin, eyes, and respiratory system.[1] [10] Proper personal protective equipment (PPE), including eye shields, gloves, and a suitable respirator, should be used when handling this chemical. It should be stored in a cool, well-ventilated area away from sources of ignition and oxidizing agents.[10] Containers should be grounded and bonded during transfer to prevent static discharge.[10] Stabilizers like 4-methoxyphenol (MEHQ) are often added to prevent polymerization during storage.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 123-20-6: Vinyl butyrate | CymitQuimica [cymitquimica.com]
- 2. Vinyl butyrate [webbook.nist.gov]
- 3. Vinyl butyrate [webbook.nist.gov]
- 4. scbt.com [scbt.com]
- 5. Vinyl butyrate | C₆H₁₀O₂ | CID 31247 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. vinyl butyrate, 123-20-6 [thegoodscentscompany.com]
- 7. CAS Common Chemistry [commonchemistry.cas.org]
- 8. researchgate.net [researchgate.net]
- 9. Vinyl butyrate | 123-20-6 | Benchchem [benchchem.com]

- 10. nj.gov [nj.gov]
- To cite this document: BenchChem. [vinyl butyrate molecular formula and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105384#vinyl-butyrate-molecular-formula-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com